

A Comprehensive Technical Guide to 3-(Methylamino)benzonitrile: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 3-(Methylamino)benzonitrile

Cat. No.: B1602589

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This in-depth technical guide provides a comprehensive overview of **3-(Methylamino)benzonitrile**, a versatile aromatic nitrile with significant potential in organic synthesis and medicinal chemistry. The document delves into its chemical and physical properties, provides detailed synthetic protocols, and explores its spectroscopic characterization. Furthermore, it examines the reactivity of the molecule, its applications as a building block in the synthesis of pharmacologically active compounds, and discusses its known biological activities and toxicological profile. This guide is intended to be a valuable resource for researchers and professionals engaged in drug discovery and development, offering both foundational knowledge and practical insights into the utility of this compound.

Introduction

Benzonitrile derivatives are a cornerstone of modern organic and medicinal chemistry, serving as pivotal intermediates in the synthesis of a wide array of functional molecules, from pharmaceuticals to materials.^[1] The presence of the nitrile group ($-C\equiv N$) imparts unique electronic properties and reactivity, making these compounds highly versatile building blocks.^[1] **3-(Methylamino)benzonitrile**, in particular, combines the reactivity of the benzonitrile core with the nucleophilic and directing effects of the methylamino substituent, opening up diverse

avenues for chemical modification and the construction of complex molecular architectures. This guide aims to provide a detailed exploration of **3-(Methylamino)benzonitrile**, consolidating available scientific knowledge to support its application in research and development.

Physicochemical and Safety Data

A thorough understanding of the physical, chemical, and safety properties of a compound is paramount for its effective and safe handling in a laboratory setting.

Physicochemical Properties

3-(Methylamino)benzonitrile is a white crystalline solid that is soluble in organic solvents. Key physicochemical data are summarized in the table below.

Property	Value	Source
CAS Number	64910-52-7	
Molecular Formula	C ₈ H ₈ N ₂	
Molecular Weight	132.16 g/mol	
Boiling Point	259.8 °C	
Appearance	White crystalline solid	
Solubility	Soluble in organic solvents	

Safety Information

Appropriate safety precautions must be observed when handling **3-(Methylamino)benzonitrile** due to its potential toxicity.

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.

- H332: Harmful if inhaled.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

GHS Pictograms:

Image Caption: GHS pictograms indicating acute toxicity and irritation hazards.

Precautionary Statements:

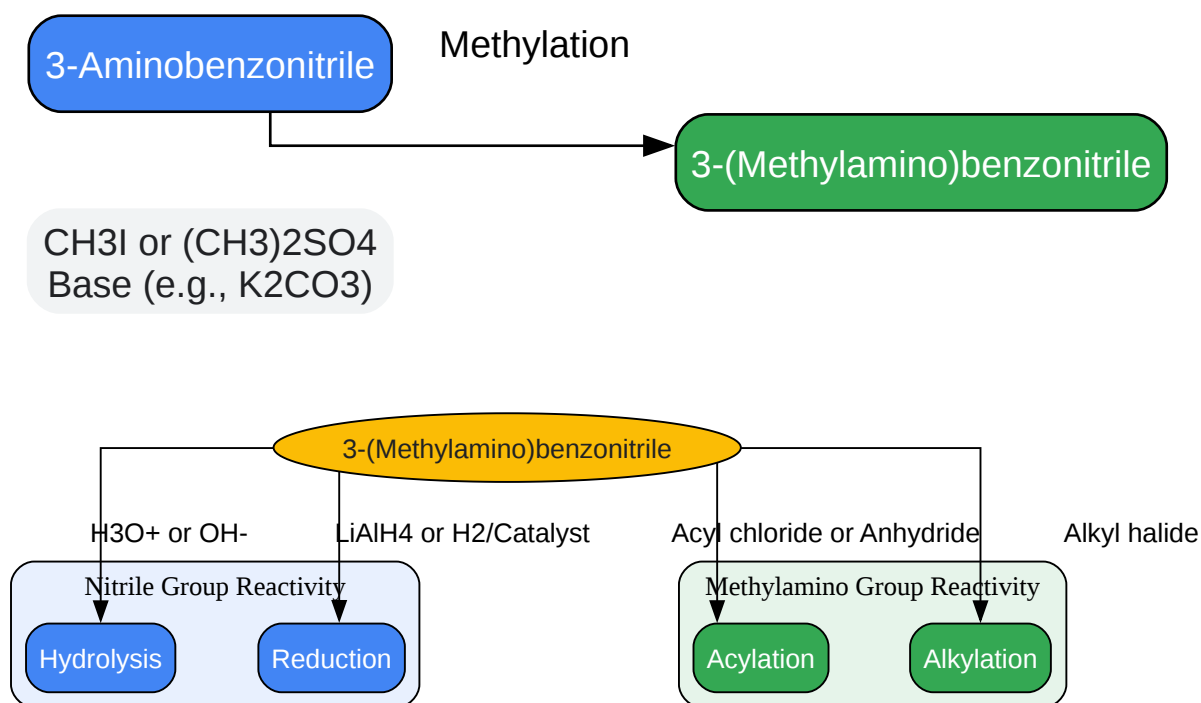
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Synthesis and Purification

The synthesis of **3-(Methylamino)benzonitrile** can be approached through various routes, with the methylation of 3-aminobenzonitrile being a common and logical strategy.

Proposed Synthetic Pathway: Methylation of 3-Aminobenzonitrile

A plausible and efficient method for the synthesis of **3-(Methylamino)benzonitrile** involves the direct methylation of 3-aminobenzonitrile. This can be achieved using a suitable methylating agent, such as dimethyl sulfate or methyl iodide, in the presence of a base to neutralize the acid formed during the reaction.



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References

- 1. nbinno.com [nbinno.com]
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